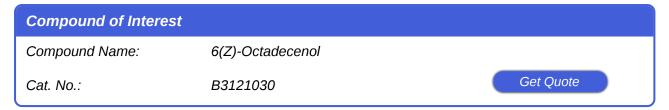


Application Notes and Protocols: Synthesis of 6(Z)-Octadecenol from Petroselinic Acid

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a detailed protocol for the synthesis of **6(Z)-Octadecenol**, also known as petroselinyl alcohol, through the reduction of petroselinic acid using lithium aluminum hydride (LiAlH₄). This method offers a straightforward and high-yielding route to this valuable long-chain unsaturated alcohol, which serves as a key intermediate in the synthesis of various bioactive molecules and materials. The protocol includes a comprehensive list of materials, a step-by-step procedure, safety precautions, and methods for the characterization of the final product.

Introduction

Petroselinic acid, (6Z)-octadec-6-enoic acid, is a naturally occurring monounsaturated fatty acid found in the seeds of plants from the Apiaceae family, such as parsley and coriander. Its unique cis-double bond at the C6 position makes it a valuable precursor for the synthesis of various oleochemicals. The reduction of the carboxylic acid functionality of petroselinic acid to a primary alcohol yields **6(Z)-Octadecenol**. This transformation is efficiently achieved using a powerful reducing agent such as lithium aluminum hydride (LiAlH₄). LiAlH₄ is a potent source of hydride ions and is highly effective in reducing carboxylic acids and esters to primary alcohols. [1][2][3] Notably, under standard conditions, LiAlH₄ selectively reduces the carbonyl group without affecting the carbon-carbon double bond present in the fatty acid chain.[2] This

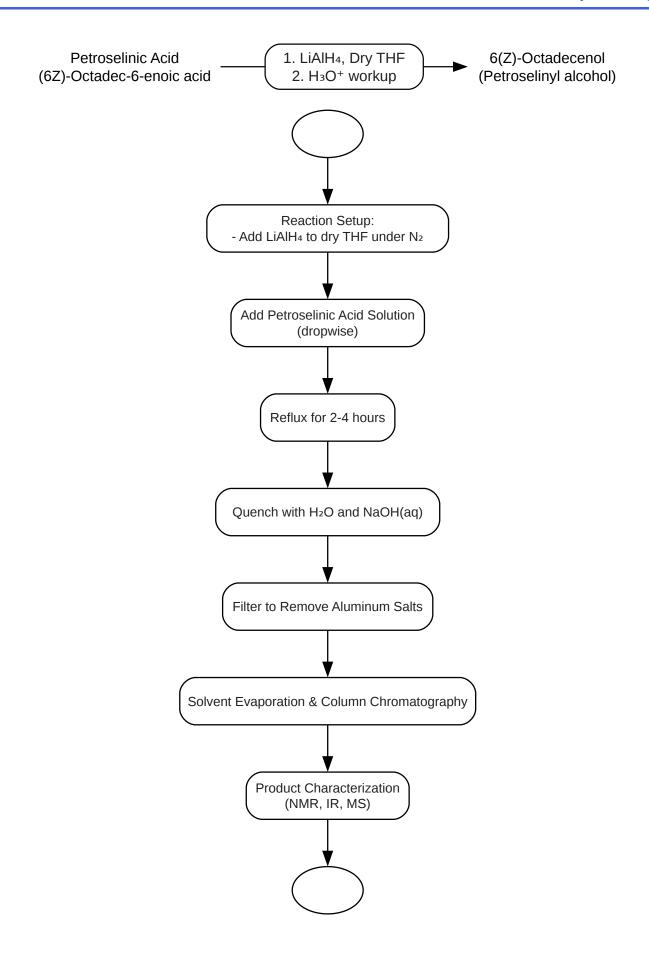


application note provides a detailed, robust protocol for this synthesis, along with expected outcomes and characterization data.

Reaction Scheme

The overall chemical transformation is the reduction of the carboxylic acid group of petroselinic acid to a primary alcohol.







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